

Personal protective equipment for handling 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine

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Compound of Interest

Compound Name: **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine**

Cat. No.: **B1323442**

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Essential Safety and Handling Guide for 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine

This guide provides critical safety and logistical information for the handling and disposal of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier and Properties

Property	Value
CAS Number	494771-62-9
Molecular Formula	C ₉ H ₁₁ IN ₂ ^[1]
Molecular Weight	274.10 g/mol
Form	Solid ^[1]
Melting Point	104-109 °C
Signal Word	Warning

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** are summarized below. A comprehensive PPE strategy is mandatory to mitigate these risks.

Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Personal Protective Equipment (PPE) Requirements

PPE Item	Specification	Purpose
Hand Protection	Nitrile or butyl rubber gloves.[2] [3]	To prevent skin contact and absorption.[2]
Eye Protection	Chemical splash goggles or safety glasses with side-shields.[2][3]	To protect eyes from splashes.[2]
Body Protection	A flame-resistant lab coat worn over full-length clothing.[4]	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood.[2][3][5]	To avoid inhalation of dust and vapors.[2]

Operational Plan: Step-by-Step Handling Procedures

All handling of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[3][5]

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is correctly donned.
- Use a dedicated and clearly labeled set of spatulas and weighing boats.
- Handle the solid compound gently to avoid creating dust.

2. Solution Preparation:

- When dissolving the compound, add the solid to the solvent slowly to prevent splashing.
- Keep the container covered as much as possible during dissolution.

3. During the Experiment:

- Clearly label all containers with the chemical name and known hazards.
- Maintain a clean and organized work area.
- Avoid working alone. Ensure another person is aware of the work being conducted.

4. Post-Experiment:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical using a suitable solvent (e.g., ethanol) followed by soap and water.
- Remove PPE in the correct order to avoid self-contamination (gloves first, then lab coat, then eye protection).
- Wash hands thoroughly with soap and water after removing PPE.

Emergency Procedures

Exposure Route	First Aid Measures
Skin Contact	Wash the affected area immediately with plenty of soap and water.[6]
Eye Contact	Rinse eyes cautiously with water for at least 15 minutes.[5][6] Seek medical attention.[3][6]
Inhalation	Move to fresh air immediately.[6] If not breathing, give artificial respiration. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[7][8] Rinse mouth.[7][8] Call a physician or poison control center immediately.[7]
Spills	For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand).[2][5] For large spills, contact your institution's Environmental Health and Safety (EHS) department immediately.[2]

Disposal Plan

All waste containing **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** must be treated as hazardous waste. [2][9]

1. Waste Segregation:

- Do not mix waste with other incompatible waste streams, such as strong oxidizing agents and acids.[2][5]
- Collect all solid waste, including contaminated weighing boats and paper towels, in a clearly labeled, sealed hazardous waste container.[9]
- Collect all liquid waste containing the compound in a dedicated, sealed, and clearly labeled hazardous waste container.[9]

2. Container Labeling:

- The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name, and associated hazard symbols (e.g., "Harmful," "Irritant").

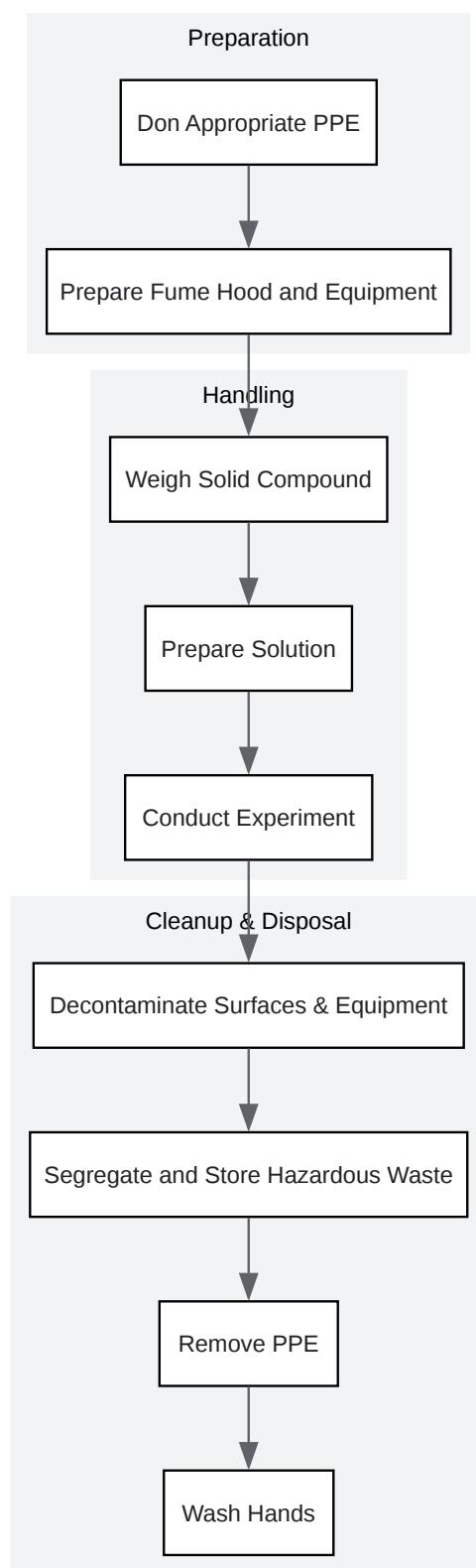
3. Storage:

- Store the waste container in a designated, well-ventilated, and secure satellite accumulation area.
- Keep the container away from sources of ignition.[\[5\]](#)

4. Final Disposal:

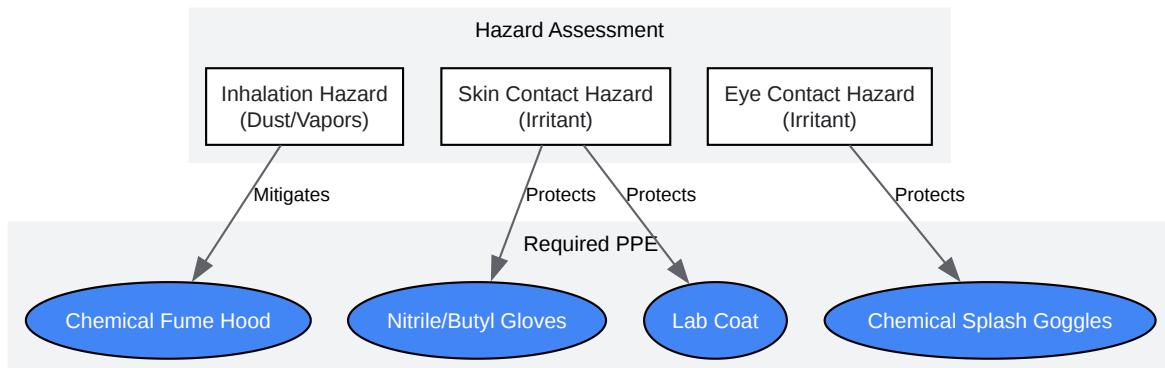
- When the container is full or no longer in use, arrange for its disposal through your institution's EHS department in accordance with local, state, and federal regulations.

Visual Workflow and Logic Diagrams



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Caption: Workflow for the safe handling of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine**.



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